

Application Notes and Protocols: Preparation of MRS-2179 Stock Solution

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Compound of Interest

Compound Name: MRS-2179

Cat. No.: B10763347

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Audience: Researchers, scientists, and drug development professionals.

Introduction:

MRS-2179 is a selective and competitive antagonist of the P2Y1 purinergic receptor, a G protein-coupled receptor activated by adenosine diphosphate (ADP).[1] It plays a crucial role in various physiological processes, most notably platelet aggregation.[1] As a result, **MRS-2179** is a valuable tool in thrombosis research and the development of novel anti-thrombotic agents.[1] Accurate and consistent preparation of **MRS-2179** stock solutions is critical for obtaining reliable and reproducible experimental results. This document provides a detailed protocol for the preparation, storage, and handling of **MRS-2179** stock solutions.

Quantitative Data Summary

For accurate preparation of stock solutions, it is imperative to use the batch-specific molecular weight provided on the product vial or Certificate of Analysis.[2] The degree of hydration can cause variations in molecular weight between batches.[2] The following table summarizes the key quantitative data for different forms of **MRS-2179**.

Parameter	MRS-2179 Tetrasodium Salt	MRS-2179 Ammonium Salt Hydrate
Molecular Weight (g/mol)	~513.16	~425.2 (anhydrous)[3] to 460.27
Formula	C ₁₁ H ₁₃ N ₅ O ₉ P ₂ Na ₄	C ₁₁ H ₁₇ N ₅ O ₉ P ₂ • xNH ₃ • xH ₂ O[3]
Purity	≥98% (HPLC)	>98%
Solubility	Soluble up to 50 mM in water	Soluble up to 100 mM in water[3]
Storage (Solid)	-20°C	-20°C[3]
Storage (Stock Solution)	-20°C for up to 1 month, -80°C for up to 6 months[4]	-20°C for up to one month[5]

Experimental Protocol: Preparation of a 10 mM MRS-2179 Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **MRS-2179** tetrasodium salt. Adjustments to the calculations will be necessary when using a different form of the compound or preparing a different concentration.

Materials:

- **MRS-2179** tetrasodium salt (solid)
- Nuclease-free water (or appropriate sterile buffer, e.g., PBS)
- Microcentrifuge tubes or sterile vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips

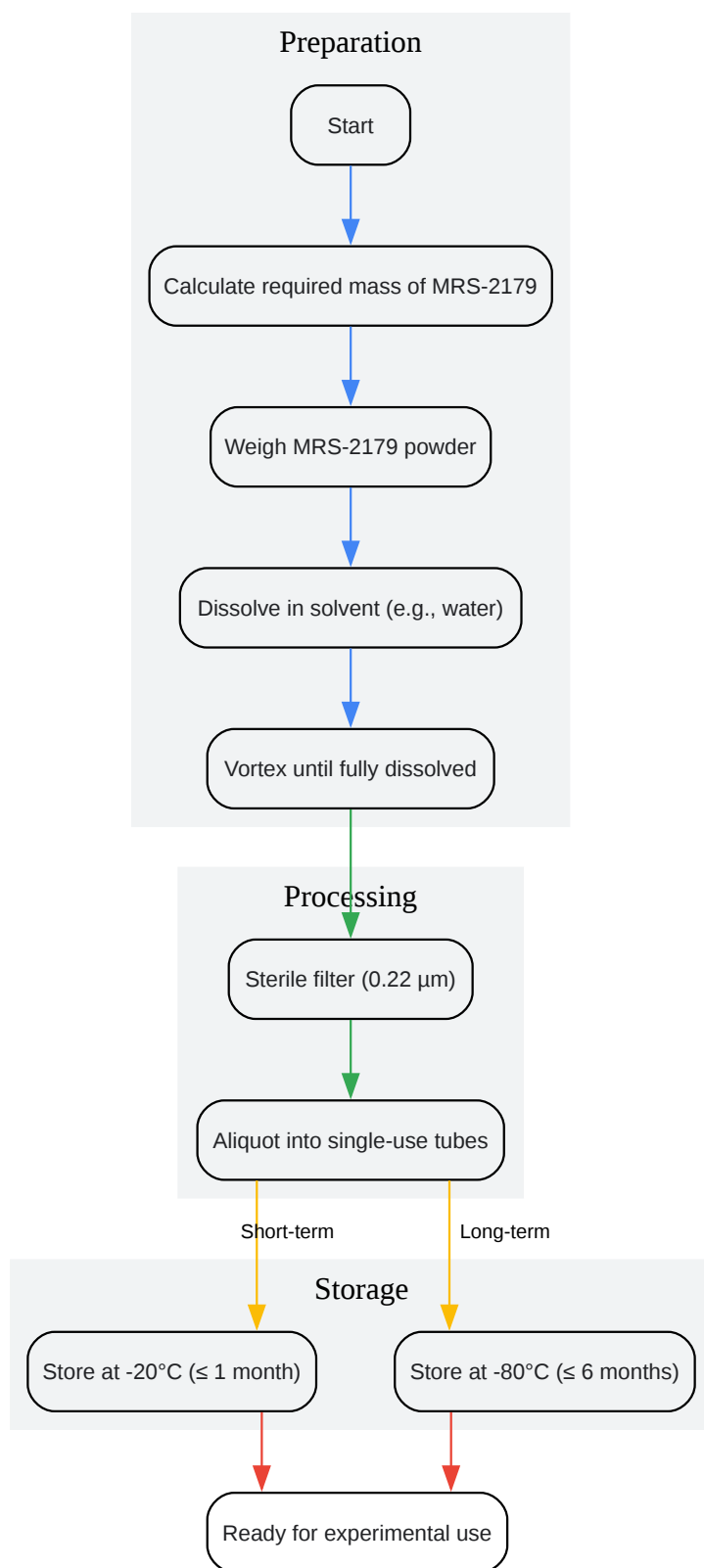
- 0.22 µm sterile syringe filter (optional, but recommended)[4]

Procedure:

- Determine the required mass of **MRS-2179**:
 - Use the batch-specific molecular weight (MW) from the product vial or Certificate of Analysis. For this example, we will use a MW of 513.16 g/mol .
 - To prepare 1 mL of a 10 mM stock solution, the required mass is calculated as follows:
 - $\text{Mass (g)} = \text{Concentration (mol/L)} \times \text{Volume (L)} \times \text{MW (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 513.16 \text{ g/mol} \times 1000 \text{ mg/g} = 5.13 \text{ mg}$
- Weigh the **MRS-2179** powder:
 - Carefully weigh out the calculated mass of **MRS-2179** powder using a calibrated analytical balance in a clean, draft-free environment.
 - Transfer the powder to a sterile microcentrifuge tube or vial.
- Dissolve the **MRS-2179**:
 - Add the desired volume of nuclease-free water or buffer to the tube containing the **MRS-2179** powder. For a 10 mM solution with 5.13 mg of powder, add 1 mL of solvent.
 - Vortex the solution thoroughly until the powder is completely dissolved. Visually inspect the solution to ensure there are no visible particles.
- Sterile Filtration (Optional but Recommended):
 - For cell-based assays or in vivo studies, it is recommended to sterilize the stock solution. [4]
 - Draw the solution into a sterile syringe.
 - Attach a 0.22 µm sterile syringe filter to the syringe.

- Dispense the solution through the filter into a new sterile tube.
- Aliquoting and Storage:
 - To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes (e.g., 10-100 μL).[\[4\]](#)
 - Clearly label each aliquot with the compound name, concentration, and date of preparation.
 - Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[\[4\]](#)

Workflow for Preparing **MRS-2179** Stock Solution

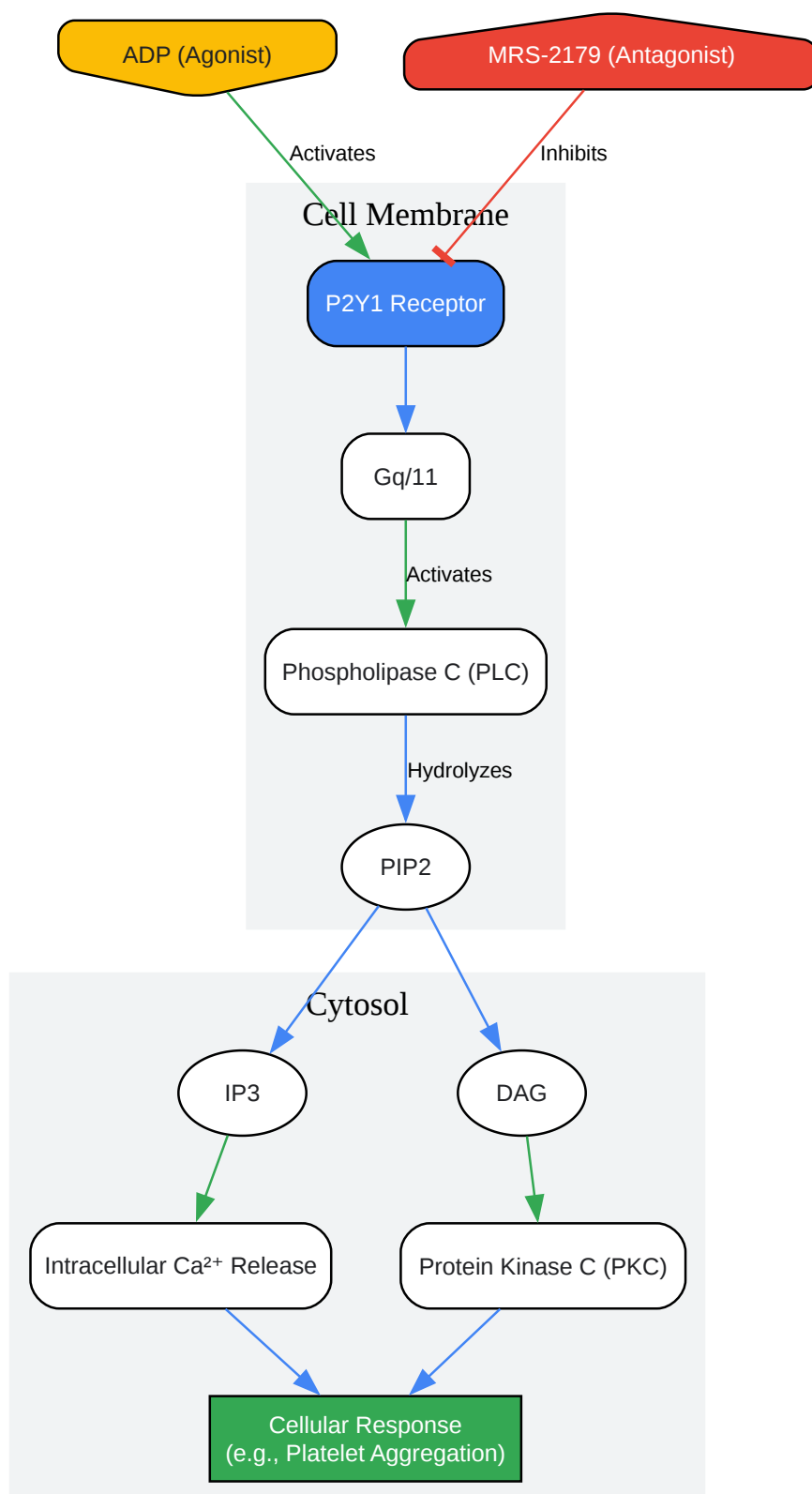


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Caption: Experimental workflow for preparing **MRS-2179** stock solution.

P2Y1 Receptor Signaling Pathway

MRS-2179 acts as a competitive antagonist at the P2Y1 receptor. Understanding the signaling pathway is crucial for designing experiments and interpreting results. When the endogenous agonist ADP binds to the P2Y1 receptor, it activates the Gq/11 protein, which in turn stimulates phospholipase C (PLC). PLC hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP2) into inositol 1,4,5-trisphosphate (IP3) and diacylglycerol (DAG). IP3 triggers the release of intracellular calcium (Ca²⁺), while DAG activates protein kinase C (PKC). This cascade ultimately leads to cellular responses such as platelet shape change and aggregation. **MRS-2179** blocks the initial binding of ADP, thereby inhibiting this entire downstream signaling cascade.



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Caption: P2Y1 receptor signaling pathway and the inhibitory action of **MRS-2179**.

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